

Safe Disposal of Bis(o-cresyl) p-Cresyl Phosphate-d7: A Procedural Guide

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Compound of Interest

Compound Name: *Bis(o-cresyl) p-Cresyl Phosphate-d7*

Cat. No.: *B15599793*

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For immediate reference, this document outlines the essential safety and logistical procedures for the proper disposal of **Bis(o-cresyl) p-Cresyl Phosphate-d7**. This substance is intended for laboratory, research, analytical, and scientific use only and is not meant for human consumption or therapeutic use.^[1]

Bis(o-cresyl) p-Cresyl Phosphate-d7, an isomer of Tricresyl Phosphate (TCP), is a compound that requires careful handling and disposal due to its potential health and environmental hazards. It is suspected of damaging fertility or the unborn child and is very toxic to aquatic life with long-lasting effects.^[2] The following procedures are designed to ensure the safe management of this chemical waste.

Physical and Chemical Properties

A summary of the key quantitative data for the non-deuterated analogue, Tricresyl Phosphate, is provided below for reference.

Property	Value
Physical State	Liquid[3][4]
Appearance	Slightly pale yellow to Yellow, Clear[3][4]
Boiling Point	410°C[3]
Flash Point	225°C[3]
Vapor Pressure	0.2 x 10 ⁻² Pa / 25°C[3]
Relative Density	1.18[3]
Water Solubility	Insoluble[3]
n-octanol/water partition coefficient	6.3[3]
Autoignition Temperature	385°C[3]

Pre-Disposal and Handling Protocols

Proper handling is critical to minimize exposure and environmental release. Always handle this compound in a well-ventilated area.[3]

Personal Protective Equipment (PPE):

- Gloves: Wear suitable protective gloves.
- Clothing: Use protective clothing to prevent skin contact.
- Eye/Face Protection: Wear eye and face protection.[2]
- Respiratory Protection: If vapor or mist is generated, use a respirator with components tested and approved under appropriate government standards.[2][3]

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[3]
- Prevent the generation of vapor or mist.[3]

- Wash hands and face thoroughly after handling.[3]
- Keep the container tightly closed and store it in a cool, dark, and well-ventilated place.[3]
- Store locked up and away from incompatible materials such as strong oxidizing agents.[2][3]
[4]

Step-by-Step Disposal Procedure

The disposal of **Bis(o-cresyl) p-Cresyl Phosphate-d7** must be conducted in accordance with local, state, and federal regulations. The primary method of disposal is through an approved waste disposal plant.[2]

Step 1: Waste Identification and Segregation

- Identify the waste as "**Bis(o-cresyl) p-Cresyl Phosphate-d7**".
- Segregate it from other laboratory waste streams to avoid cross-contamination.
- Keep it in its original or a compatible, properly labeled container. The label should clearly indicate the contents and associated hazards.

Step 2: Spill Management In the event of a spill, follow these procedures:

- Minor Spills:
 - Remove all ignition sources.
 - Ensure adequate ventilation.
 - Wear appropriate PPE.
 - Contain and absorb the spill with an inert material such as sand, earth, or vermiculite.[5]
 - Collect the absorbed material and place it in a suitable, closed container for disposal.[5]
 - Clean the affected area thoroughly.
- Major Spills:

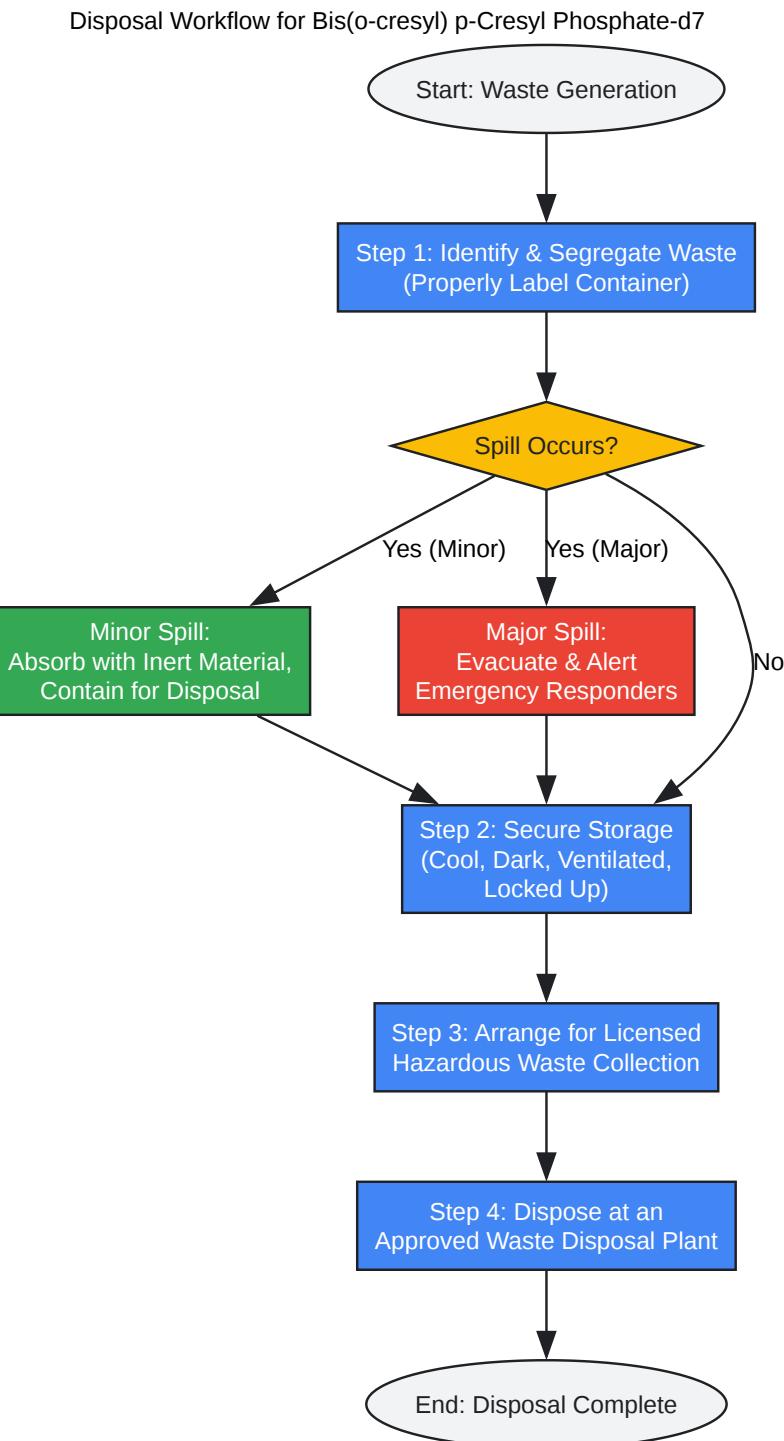
- Evacuate the area and move upwind.[5]
- Alert emergency responders, providing them with the location and nature of the hazard.[5]
- Prevent the spill from entering drains or water courses.[4]

Step 3: Final Disposal

- Package the waste container securely to prevent leaks or spills during transport.
- Arrange for collection by a licensed hazardous waste disposal company.
- Provide the disposal company with the Safety Data Sheet (SDS) for **Bis(o-cresyl) p-Cresyl Phosphate-d7**.
- Dispose of the contents and container at an approved waste disposal plant.[2]

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **Bis(o-cresyl) p-Cresyl Phosphate-d7**.



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Caption: Disposal Workflow for **Bis(o-cresyl) p-Cresyl Phosphate-d7**.

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- To cite this document: BenchChem. [Safe Disposal of Bis(o-cresyl) p-Cresyl Phosphate-d7: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15599793#bis-o-cresyl-p-cresyl-phosphate-d7-proper-disposal-procedures>

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